

# 2-Phenyl-1-propanol structural formula and isomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Phenyl-1-propanol**

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## 2-Phenyl-1-propanol: Core Structure

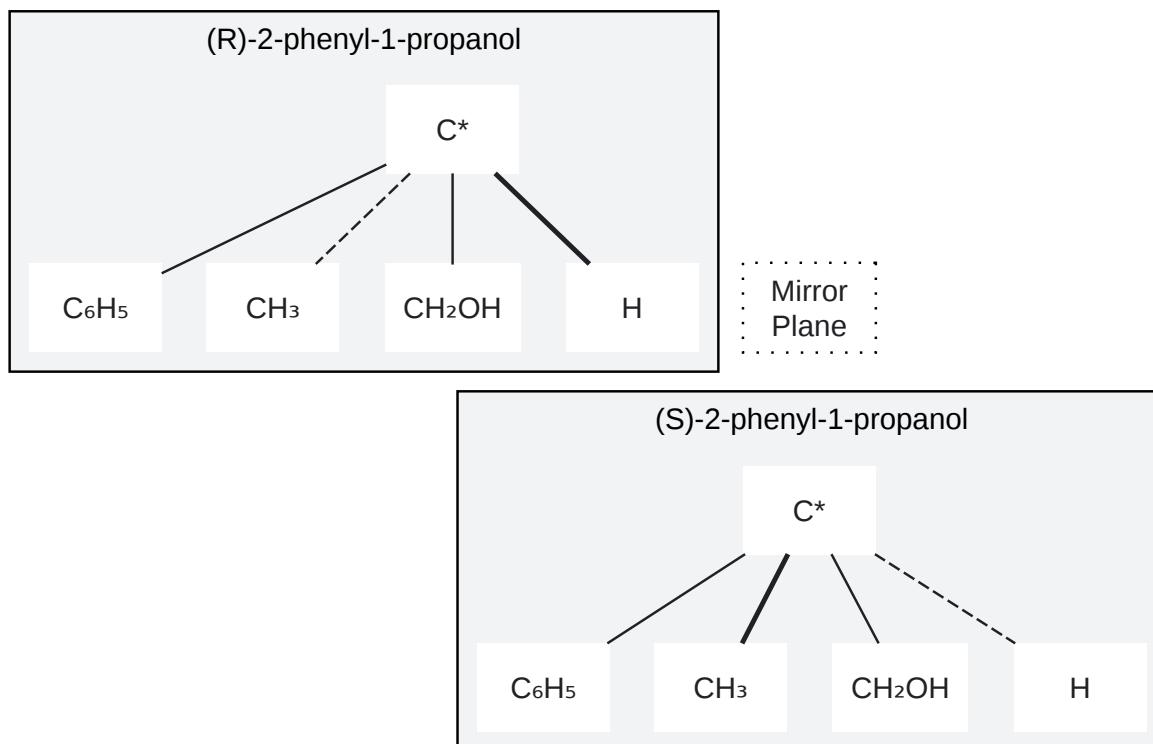
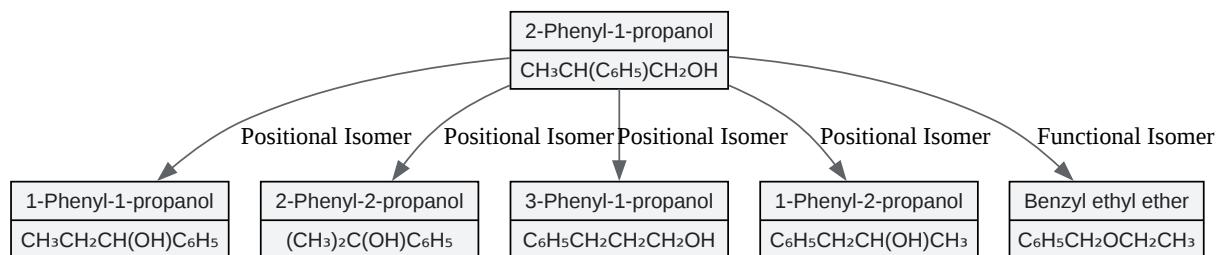
**2-Phenyl-1-propanol**, also known as hydratropic alcohol or  $\beta$ -methylphenethyl alcohol, is an aromatic alcohol.<sup>[1][2]</sup> Its structure consists of a propanol backbone with a phenyl group attached to the second carbon atom.<sup>[3]</sup>

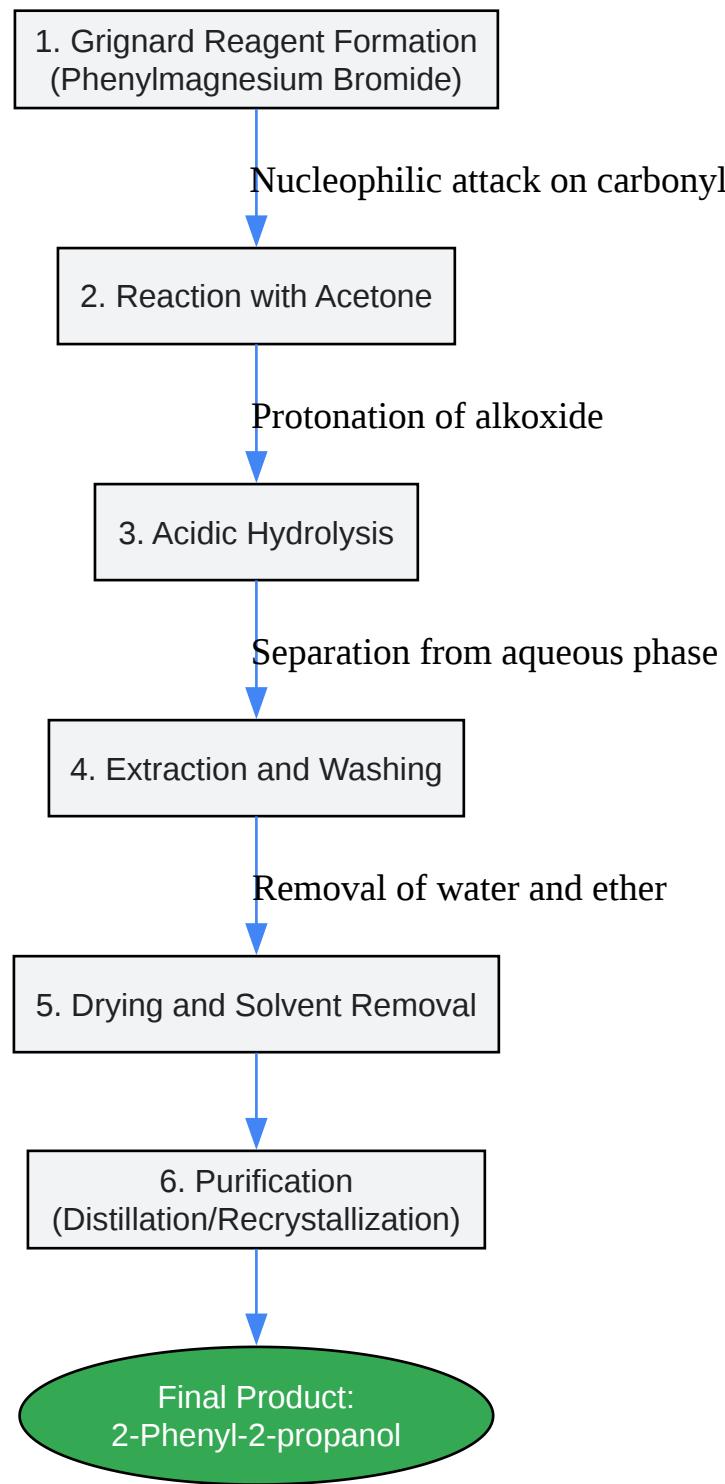
Molecular Formula: C<sub>9</sub>H<sub>12</sub>O<sup>[1][3][4]</sup>

IUPAC Name: 2-phenylpropan-1-ol<sup>[1]</sup>

CAS Number: 1123-85-9<sup>[1][3]</sup>

Below is a diagram illustrating the structural formula of **2-phenyl-1-propanol**.





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## References

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- 2. Showing Compound ( $\pm$ )-2-Phenyl-1-propanol (FDB008270) - FooDB [foodb.ca]
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- To cite this document: BenchChem. [2-Phenyl-1-propanol structural formula and isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072363#2-phenyl-1-propanol-structural-formula-and-isomers]

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